

Application Notes: Preparation and Handling of NSC23005 Sodium Stock Solution

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Compound of Interest

Compound Name: NSC23005 sodium

Cat. No.: B15562049

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Abstract

NSC23005 is a potent and selective small molecule inhibitor of p18INK4C, a member of the INK4 family of cyclin-dependent kinase (CDK) inhibitors.[1][2] By inhibiting p18, NSC23005 promotes the activity of CDK4 and CDK6, leading to the expansion of hematopoietic stem cells (HSCs) without affecting leukemia cell proliferation.[1][2][3] Its efficacy in promoting HSC expansion makes it a valuable tool in stem cell research and potential therapeutic development. This document provides detailed protocols for the preparation, storage, and handling of **NSC23005 sodium** salt stock solutions for in vitro research applications.

Chemical and Physical Properties

NSC23005 sodium is a white to off-white crystalline solid. It is the sodium salt of 4-[(Cyclohexylamino)sulfonyl]benzoic acid. It is essential to refer to the batch-specific molecular weight provided on the product vial or the Certificate of Analysis (CoA) for the most accurate calculations.

Property	Value	References
Chemical Name	4- [(Cyclohexylamino)sulfonyl]benzoic acid sodium salt	
CAS Number	1796596-46-7	
Molecular Formula	C ₁₃ H ₁₆ NNaO ₄ S	
Molecular Weight	~305.33 g/mol	
Purity	≥98%	

Solubility Data

The solubility of **NSC23005 sodium** can vary between different suppliers and batches. The following table summarizes reported solubility values. For optimal results, use fresh, high-purity solvents. Moisture-absorbing DMSO can reduce the solubility of the compound.

Solvent	Reported Solubility	Approx. Molar Concentration	References
Water	Soluble to 100 mM	100 mM	
61 mg/mL	199.8 mM		
DMSO	Soluble to 100 mM	100 mM	
61 mg/mL	199.8 mM		
6.4 mg/mL	20.9 mM		
1 mg/mL	3.3 mM		
PBS (pH 7.2)	10 mg/mL	32.7 mM	
Ethanol	7 mg/mL	22.9 mM	
0.2 mg/mL	0.65 mM		

Experimental Protocols

This section provides a detailed protocol for preparing a 10 mM stock solution of **NSC23005 sodium** in either DMSO or sterile water.

3.1. Materials

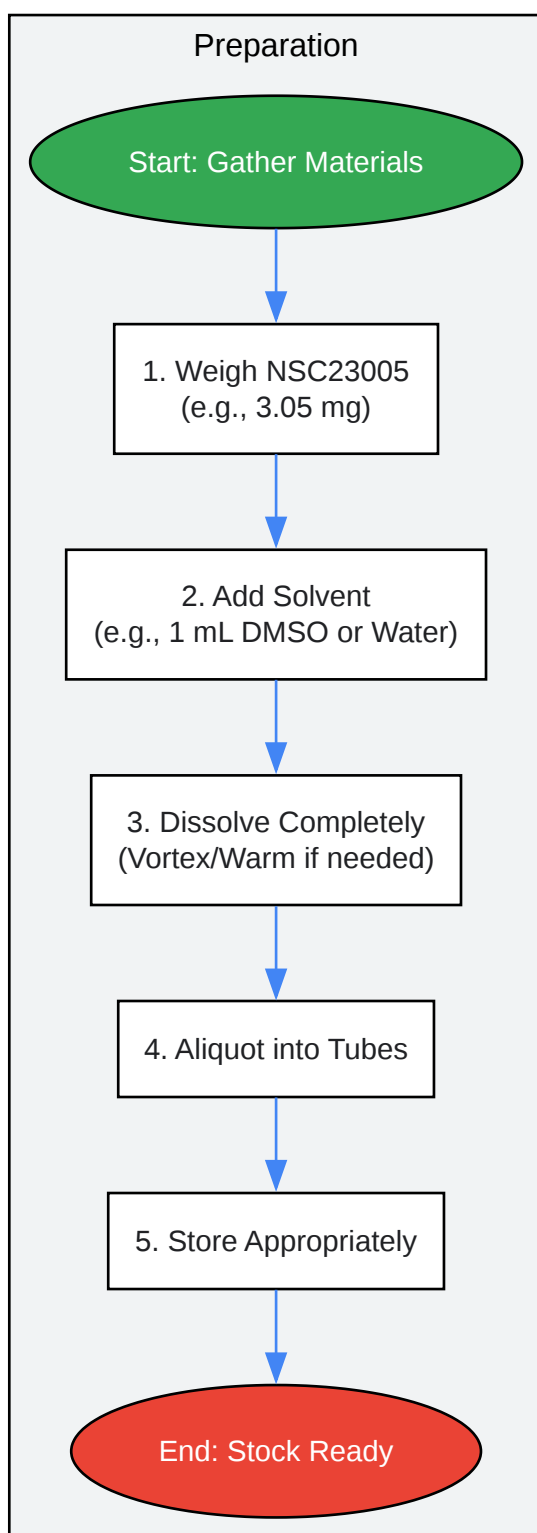
- **NSC23005 sodium** salt powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

3.2. Stock Solution Calculation To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example for 1 mL of a 10 mM stock solution (using MW = 305.33): $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 305.33 \text{ g/mol} = 3.05 \text{ mg}$

3.3. Preparation Workflow The following diagram outlines the general workflow for preparing the stock solution.



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Caption: Workflow for **NSC23005 sodium** stock solution preparation.

3.4. Step-by-Step Reconstitution Protocol

- **Equilibrate:** Allow the vial of **NSC23005 sodium** powder to reach room temperature before opening to prevent moisture condensation.
- **Weighing:** Carefully weigh the desired amount of powder (e.g., 3.05 mg for a 1 mL, 10 mM solution) and transfer it to a sterile tube.
- **Solvent Addition:** Add the calculated volume of the chosen solvent (e.g., 1 mL of DMSO or sterile water) to the tube containing the powder.
- **Dissolution:** Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) can aid dissolution, but do not overheat.
- **Sterilization (for aqueous solutions):** If you prepared the stock solution in water or PBS for cell culture use, it is recommended to sterilize it by passing it through a 0.22 µm syringe filter before storage.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile cryovials.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent used.

Storage and Stability

Proper storage is critical to maintain the activity of NSC23005.

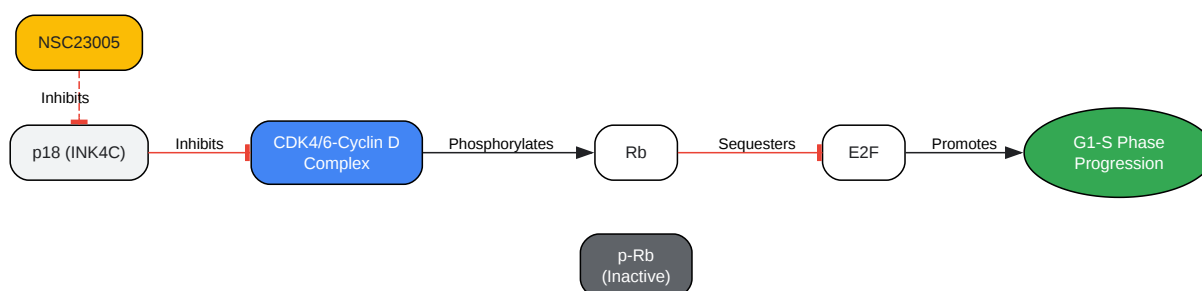
Form	Storage Temperature	Duration	References
Solid Powder	-20°C	Up to 3 years	
Stock Solution (in DMSO or Water)	-80°C	6 months to 1 year	
-20°C	1 month		

Note: Always store solutions protected from light and moisture. When retrieving from cold storage, allow vials to equilibrate to room temperature before opening.

Mechanism of Action

NSC23005 is an inhibitor of p18 (also known as INK4C or CDKN2C), a tumor suppressor protein that specifically inhibits CDK4 and CDK6. In the cell cycle, the CDK4/6-Cyclin D complex phosphorylates the Retinoblastoma (Rb) protein. This phosphorylation releases the transcription factor E2F, allowing the cell to progress from the G1 to the S phase.

By binding to p18, NSC23005 prevents it from inhibiting the CDK4/6-Cyclin D complex. This results in increased Rb phosphorylation and promotes cell cycle progression, which is the mechanism behind its observed effect of promoting the expansion of hematopoietic stem cells.



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Caption: NSC23005 inhibits p18, promoting CDK4/6 activity and cell cycle progression.

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